

Dibenzyl Chlorophosphonate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibenzyl chlorophosphonate*

Cat. No.: *B014004*

[Get Quote](#)

CAS Number: 538-37-4

This technical guide provides an in-depth overview of **dibenzyl chlorophosphonate**, a key reagent in synthetic organic chemistry, particularly for the phosphorylation of nucleosides, amino acids, and other molecules of interest in drug development.^{[1][2]} This document is intended for researchers, scientists, and professionals in the field of drug development, offering a comprehensive summary of its properties, synthesis, and applications.

Core Properties

Dibenzyl chlorophosphonate is a thick, colorless oil that is known to decompose upon standing or distillation.^{[1][3]} It is soluble in various inert solvents such as benzene and chloroform.^{[2][4]} Due to its reactivity and potential for decomposition, it is often recommended to be stored at low temperatures, such as in a freezer at -20°C, under an inert atmosphere.^[2] ^[4] Distillation of this compound is cautioned against as it may lead to violent decomposition.^[4]

Quantitative Data Summary

Property	Value	Source
CAS Number	538-37-4	[1] [2] [3] [5]
Molecular Formula	C ₁₄ H ₁₄ ClO ₃ P	[1] [2] [3] [5]
Molecular Weight	296.69 g/mol	[1] [2] [3] [5]
Boiling Point	428.2 °C at 760 mmHg (Predicted)	[2] [4]
Density	1.283 g/cm ³	[2]
Solubility	Soluble in Benzene, Sparingly soluble in Chloroform	[4]

Synthesis and Experimental Protocols

Dibenzyl chlorophosphonate is typically synthesized from dibenzyl phosphite. The following section details a common experimental protocol for its preparation.

Synthesis of Dibenzyl Chlorophosphonate from Dibenzyl Phosphite

This protocol is adapted from a literature procedure.[\[3\]](#)

Materials:

- Dibenzyl phosphite
- Sulfuryl chloride
- Toluene
- 8% Sodium bicarbonate solution
- Anhydrous sodium sulfate

Procedure:

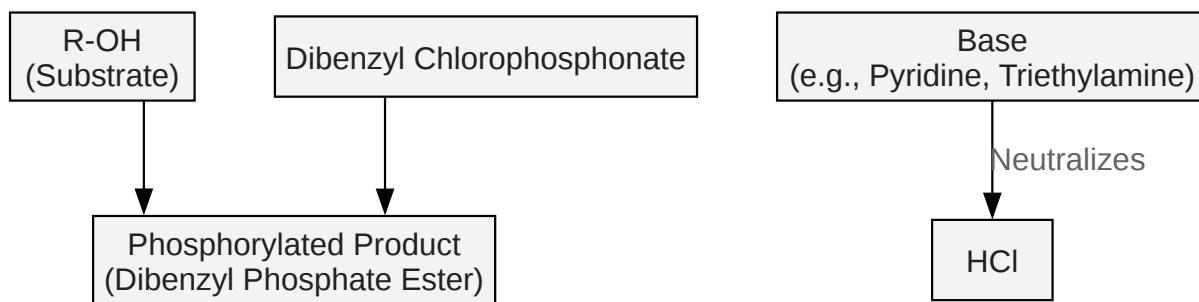
- In a flask under a nitrogen atmosphere, dissolve dibenzyl phosphite (6.08 ml) in toluene (75 ml).
- To this stirred solution, add a solution of sulfonyl chloride (3.48 g) in toluene (25 ml).
- Continue stirring the mixture under nitrogen for 75 minutes.
- After the reaction is complete, wash the mixture with an 8% sodium bicarbonate solution (75 ml).
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Filter the solution and evaporate the solvent to yield **dibenzyl chlorophosphonate** as a colorless oil (7.75 g).

Applications in Phosphorylation

Dibenzyl chlorophosphonate is widely used as a phosphorylating agent for a variety of substrates, including nucleosides and amino acids.^{[1][2]} The benzyl protecting groups can be readily removed by hydrogenolysis to yield the free phosphate.

General Workflow for Phosphorylation

The general workflow for the phosphorylation of a hydroxyl-containing compound (R-OH) using **dibenzyl chlorophosphonate** is depicted below. This reaction is typically carried out in the presence of a base to neutralize the HCl generated.

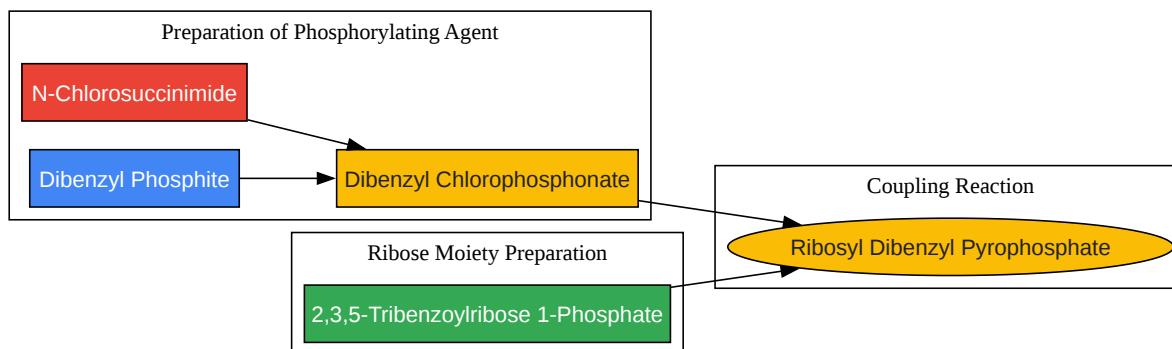


[Click to download full resolution via product page](#)

Caption: General workflow for phosphorylation using **dibenzyl chlorophosphonate**.

Synthetic Pathway Example: Synthesis of a Ribosyl Dibenzyl Pyrophosphate Intermediate

Dibenzyl chlorophosphonate is a crucial reagent in the synthesis of complex biomolecules. The following diagram illustrates a synthetic pathway where it is used to create a ribosyl dibenzyl pyrophosphate, an intermediate in the synthesis of other sugar-nucleotide targets.[\[2\]](#)



[Click to download full resolution via product page](#)

Caption: Synthesis of a ribosyl dibenzyl pyrophosphate intermediate.

Safety Information

Dibenzyl chlorophosphonate is a hazardous chemical and should be handled with appropriate safety precautions in a well-ventilated fume hood.

Hazard and Precautionary Statements

- Hazard Statements: May be harmful if swallowed, causes skin irritation, and causes serious eye irritation.[\[5\]](#) It is also suspected of causing genetic defects and may cause cancer.[\[5\]](#)

- Precautionary Statements: Keep away from heat, sparks, open flames, and hot surfaces.[\[5\]](#)
If swallowed, immediately call a poison center or doctor.[\[5\]](#) Do not induce vomiting.[\[5\]](#) If in eyes, rinse cautiously with water for several minutes.[\[5\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dibenzyl Chlorophosphonate [drugfuture.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. prepchem.com [prepchem.com]
- 4. DIBENZYLPHOSPHORYL CHLORIDE | 538-37-4 [chemicalbook.com]
- 5. Dibenzyl chlorophosphate - High purity | EN [georganics.sk]
- To cite this document: BenchChem. [Dibenzyl Chlorophosphonate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b014004#dibenzyl-chlorophosphonate-cas-number-and-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com